

3-Chlorobiphenyl as a lower-chlorinated PCB congener

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An In-Depth Technical Guide to 3-Chlorobiphenyl (PCB Congener 2)

This technical guide provides a comprehensive overview of **3-Chlorobiphenyl** (PCB 2), a lower-chlorinated polychlorinated biphenyl congener. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, synthesis, metabolism, toxicological profile, and analytical methods for its quantification. This guide summarizes quantitative data in structured tables, provides detailed experimental protocols for key assays, and includes visualizations of signaling pathways and experimental workflows using Graphviz.

Chemical and Physical Properties

3-Chlorobiphenyl, also known as PCB 2, is a monochlorinated biphenyl.^[1] Its properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	1-chloro-3-phenylbenzene	[2]
Synonyms	3-Chloro-1,1'-biphenyl, m-Chlorobiphenyl, PCB 2	[2]
CAS Number	2051-61-8	[2]
Molecular Formula	C ₁₂ H ₉ Cl	[2]
Molecular Weight	188.65 g/mol	[2]
Appearance	Light yellow liquid	[1]
Melting Point	16 °C	[1]
Boiling Point	284.5 °C	[1]
Water Solubility	3.63 mg/L at 25 °C	[1]
Vapor Pressure	0.01 mmHg	[1]
Log P (XLogP3)	4.54	[1]
Density	1.1 ± 0.1 g/cm ³	[1]
Flash Point	129.5 ± 8.6 °C	[1]
Refractive Index	1.583	[1]

Synthesis of 3-Chlorobiphenyl

The synthesis of unsymmetrical biphenyls like **3-chlorobiphenyl** can be achieved through several established methods in organic chemistry. The most common approaches include the Gomberg-Bachmann reaction, Suzuki-Miyaura coupling, and Ullmann condensation.

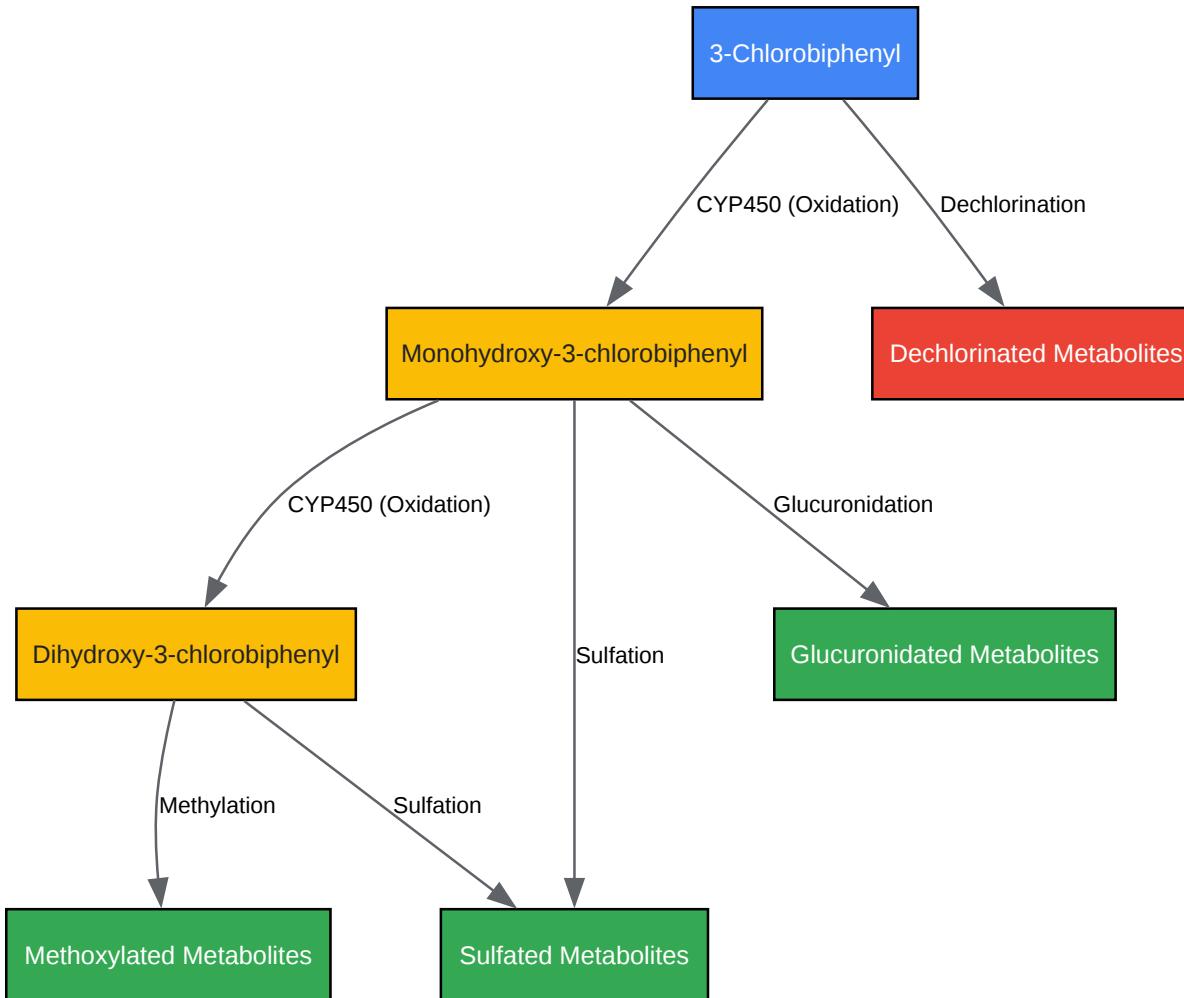
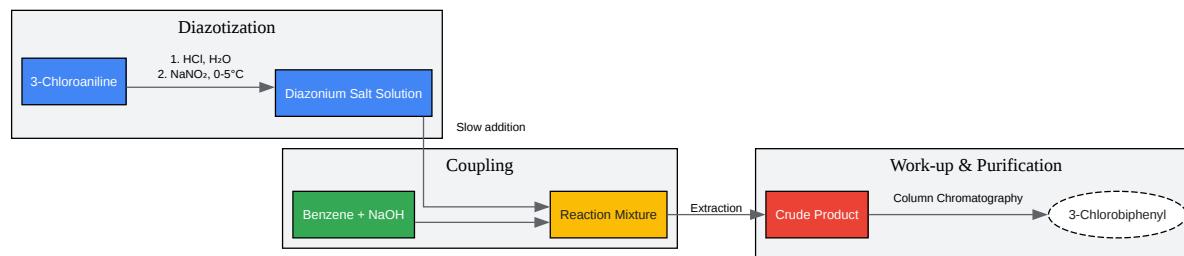
Gomberg-Bachmann Reaction

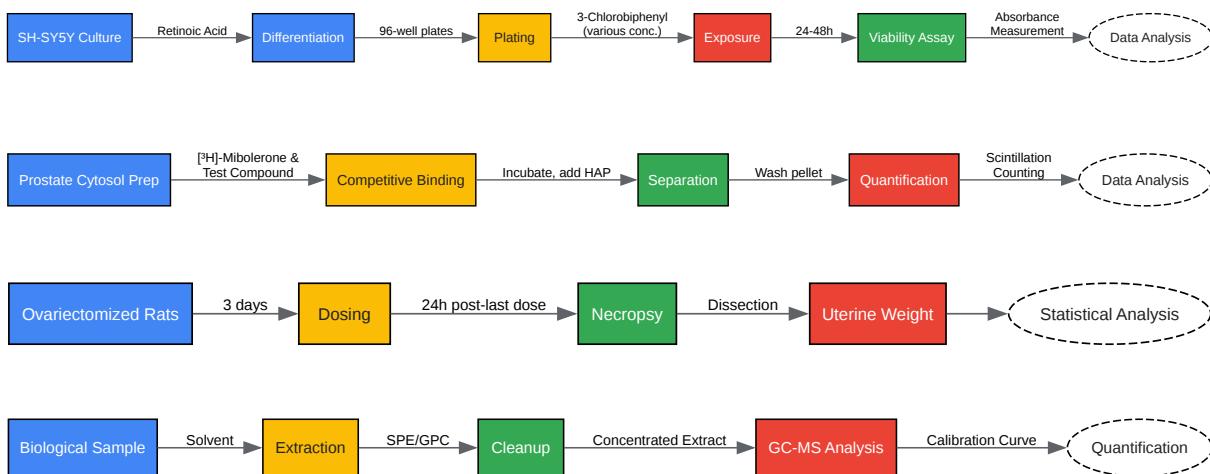
This reaction involves the diazotization of an aniline followed by an aryl-aryl coupling reaction. [\[3\]](#)[\[4\]](#) For the synthesis of **3-chlorobiphenyl**, 3-chloroaniline would be the starting material.[\[5\]](#)

Experimental Protocol: Gomberg-Bachmann Synthesis of **3-Chlorobiphenyl**

- **Diazotization:**
 - Dissolve 3-chloroaniline in a mixture of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice-salt bath.
 - Slowly add a chilled aqueous solution of sodium nitrite dropwise to the aniline solution, maintaining the temperature below 5 °C.
 - After the addition is complete, stir the resulting diazonium salt solution for an additional 30 minutes at 0-5 °C.
- **Coupling:**
 - In a separate flask, prepare a solution of sodium hydroxide in water and cool it to 0-5 °C.
 - To this cold NaOH solution, add benzene, which acts as both the solvent and the reactant.
 - With vigorous stirring, slowly add the cold diazonium salt solution to the benzene/NaOH mixture.
 - Maintain the temperature below 10 °C during the addition.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- **Work-up and Purification:**
 - Separate the organic layer.
 - Extract the aqueous layer with an organic solvent such as diethyl ether.
 - Combine the organic layers, wash with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain **3-chlorobiphenyl**.





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